2-Phenyl-2-(2-pyridyl)acetonitrile molecular weight and formula

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Compound of Interest		
Compound Name:	*2-Phenyl-2-(2-pyridyl)acetonitrile*	
Cat. No.:	*B023408*	Get Quote

Technical Guide: 2-Phenyl-2-(2-pyridyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **2-Phenyl-2-(2-pyridyl)acetonitrile**, a significant metabolite in pharmacological research. This guide is intended to serve as a technical resource, presenting key data, experimental methodologies, and relevant biological pathways.

Core Compound Data

2-Phenyl-2-(2-pyridyl)acetonitrile, also known by synonyms such as α-Phenyl-2-pyridineacetonitrile and 2-(α-Cyanobenzyl)pyridine, is a crystalline solid.[1][2] It is recognized as the major metabolite of the antigastrin compound SC 15396, which is an inhibitor of gastric secretion.[3][4][5]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-Phenyl-2-(2-pyridyl)acetonitrile**.

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Property	Value	Citations
Molecular Formula	$C_{13}H_{10}N_2$	[1][2]
Molecular Weight	194.24 g/mol	
Melting Point	87-89°C	
Boiling Point	322.3°C at 760 mmHg	
Flash Point	115.2°C	
Purity	>95%	

Experimental Protocols

Synthesis of 2-Phenyl-2-(2-pyridyl)acetonitrile

A detailed protocol for the synthesis of α-Phenyl-α-(2-pyridyl)acetonitrile has been reported.[3] The following is a summary of the experimental procedure:

Materials:

- Phenylacetonitrile
- Powdered sodium amide
- Dry toluene
- 2-bromopyridine
- 6 N hydrochloric acid
- 50% sodium hydroxide
- Ether
- Sodium sulfate
- Isopropyl ether

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Procedure:

- Phenylacetonitrile (0.40 mole) is added dropwise to a stirred suspension of powdered sodium amide (0.80 mole) in dry toluene (200 ml) while maintaining the temperature at 30-35°C with an ice bath.[3]
- The mixture is then brought to reflux and maintained for 4.5 hours with continuous stirring.[3]
- A solution of 2-bromopyridine (0.40 mole) in toluene (100 ml) is added dropwise at a rate that maintains reflux.[3]
- After the addition is complete, stirring and refluxing are continued for an additional 3 hours.[3]
- The reaction mixture is cooled to 25°C, and water is cautiously added.[3]
- The phases are separated, and the toluene layer is extracted with water and then with cold 6 N hydrochloric acid.[3]
- The acidic extracts are basified with 50% sodium hydroxide with cooling and then extracted with ether.[3]
- The ether extract is washed with water, dried over sodium sulfate, and concentrated.[3]
- The resulting residue is distilled to yield the product, which is then recrystallized from isopropyl ether.[3]

Metabolic Pathway

2-Phenyl-2-(2-pyridyl)acetonitrile is a primary metabolite of SC 15396 (α-Phenyl-α-(2-pyridyl)thioacetamide), an inhibitor of gastric acid secretion.[2] The metabolic conversion occurs in the supernatant fraction of rat liver homogenate.[2]

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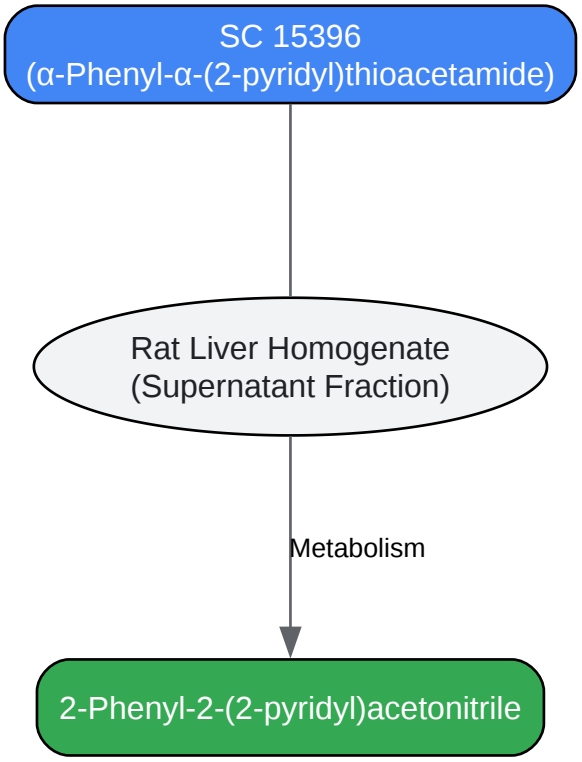

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Caption: Metabolic conversion of SC 15396.

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